

Application Note: Protocol for the Reductive Amination of Indenone and Indanone Derivatives

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Compound of Interest

Compound Name: 7-Chloro-2,3-dihydro-1H-inden-1-amine

CAS No.: 67120-37-0

Cat. No.: B3055819

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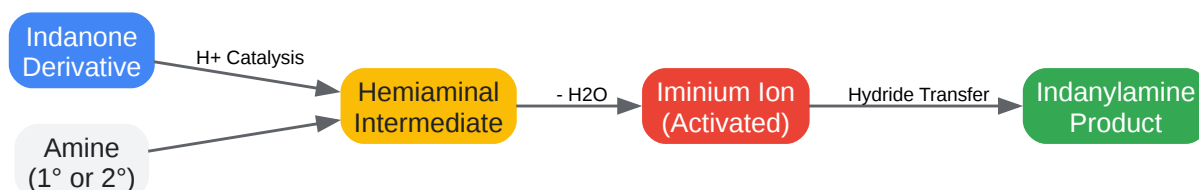
Introduction & Mechanistic Insights

The synthesis of indanylamines from indenone and indanone derivatives is a cornerstone transformation in medicinal chemistry. The indanylamine pharmacophore is highly privileged, forming the core of critical therapeutics such as the antiparkinsonian drug rasagiline and the bronchodilator indacaterol.

Substrate Distinction (Indenone vs. Indanone): It is crucial to distinguish between true indenones (which possess an endocyclic α,β -unsaturated double bond) and their saturated counterparts, 2,3-dihydroinden-1-ones (commonly referred to as indanones). True indenones are highly electrophilic and prone to 1,4-conjugate addition or spontaneous dimerization. Consequently, direct reductive amination of true indenones often results in complex mixtures unless specialized tandem reduction-amination protocols are employed. In pharmaceutical literature, "indenone derivatives" typically refers to the stable indanone scaffolds. Recently, advanced methodologies have even enabled the reductive amination of carbonyl C–C σ -bonds in indanones to achieve formal nitrogen insertion, expanding the structural diversity of these cyclic amines.

Causality in Reaction Design: The reductive amination of indanones requires a delicate kinetic balance. The reaction proceeds via the condensation of the indanone with an amine to form a hemiaminal, which dehydrates to an electrophilic iminium ion. This intermediate is subsequently trapped by a hydride source.

- **Why $\text{NaBH}(\text{OAc})_3$?** Sodium triacetoxyborohydride is the gold standard for this transformation. The electron-withdrawing acetoxy groups reduce the nucleophilicity of the borohydride, preventing the premature reduction of the unreacted indanone to an indanol. It is mild, exhibits excellent chemoselectivity, and operates optimally in weakly acidic environments (pH 4–5), which is necessary to protonate the hemiaminal and drive iminium formation.
- **Why DCE over DCM?** 1,2-Dichloroethane (DCE) is preferred over dichloromethane (DCM) because it provides superior solubility for $\text{NaBH}(\text{OAc})_3$ and allows for safe heating if the imine formation is sterically hindered.



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Mechanistic pathway of the reductive amination of indanone derivatives.

Experimental Protocols

The following protocols provide self-validating systems for the synthesis of indanylamines. Protocol A is the standard approach for unhindered substrates, while Protocol B utilizes Lewis acid activation for sterically demanding indenone/indanone derivatives.

Protocol A: Direct One-Pot Reductive Amination (Standard)

Target: Synthesis of N-substituted indanylamines using $\text{NaBH}(\text{OAc})_3$.

Reagents & Equivalents:

- Indanone derivative: 1.0 equiv
- Primary or secondary amine: 1.2 equiv (increase to 2.0 equiv for volatile amines)
- $\text{NaBH}(\text{OAc})_3$: 1.5 - 2.0 equiv
- Glacial Acetic Acid (AcOH): 1.0 - 2.0 equiv
- Solvent: 1,2-Dichloroethane (DCE) (0.2 M relative to indanone)

Step-by-Step Methodology:

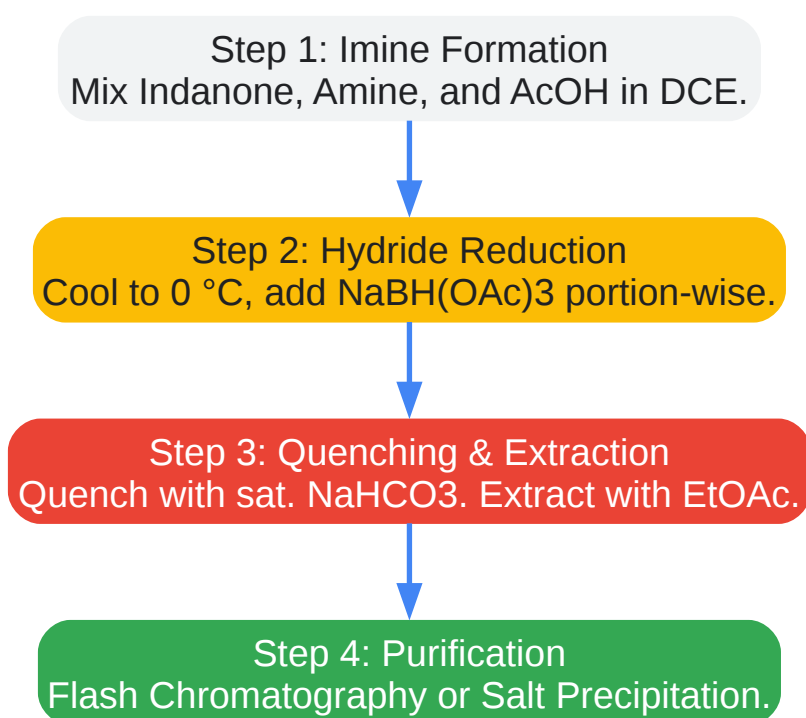
- Imine Formation: To an oven-dried round-bottom flask equipped with a magnetic stir bar, add the indanone derivative (1.0 equiv) and DCE. Add the amine (1.2 equiv) followed by glacial acetic acid (1.0 equiv).
 - Expert Insight: The addition of AcOH adjusts the pH to ~ 4.5 , optimizing the equilibrium toward the iminium ion. Stir the mixture at room temperature ($20\text{--}25\text{ }^\circ\text{C}$) for 1 to 2 hours under an inert nitrogen atmosphere.
- Hydride Reduction: Cool the reaction mixture to $0\text{ }^\circ\text{C}$ using an ice bath. Add $\text{NaBH}(\text{OAc})_3$ (1.5 equiv) portion-wise over 15 minutes to control any mild exothermic activity and prevent gas evolution spikes.
- Reaction Monitoring: Remove the ice bath and allow the reaction to warm to room temperature. Stir for 4–12 hours. Monitor the consumption of the indanone via TLC (Hexanes/ EtOAc , UV active).
- Quenching & Workup: Once complete, quench the reaction carefully by slowly adding saturated aqueous NaHCO_3 until gas evolution (H_2) ceases and the pH reaches ~ 8 .
 - Expert Insight: Basic quenching neutralizes the acetic acid and breaks down boron-amine complexes, ensuring the free base amine partitions into the organic layer.
- Extraction & Purification: Extract the aqueous layer with EtOAc or DCM ($3 \times 20\text{ mL}$). Wash the combined organic layers with brine, dry over anhydrous Na_2SO_4 , and concentrate in

vacuo. Purify via silica gel flash chromatography or isolate as a hydrochloride salt by bubbling HCl gas into an ethereal solution of the crude product.

Protocol B: Stepwise Reductive Amination (Sterically Hindered)

For highly substituted indanones where $\text{NaBH}(\text{OAc})_3$ fails to yield the product, a stepwise approach using Titanium(IV) isopropoxide is required. $\text{Ti}(\text{OPr})_4$ acts as a powerful Lewis acid to force imine formation while simultaneously scavenging the generated water.

- Activation: Mix the hindered indanone (1.0 equiv) and amine (1.5 equiv) in neat $\text{Ti}(\text{OPr})_4$ (2.0 equiv) or in a minimal amount of anhydrous THF. Stir at room temperature or heat to 50 °C for 12 hours.
- Reduction: Dilute the mixture with absolute ethanol and cool to 0 °C. Carefully add NaBH_4 (1.5 equiv). Stir for an additional 2–4 hours.
- Workup: Quench with water (this will precipitate white, gelatinous TiO_2). Filter the suspension through a pad of Celite, wash the filter cake thoroughly with EtOAc, and concentrate the filtrate for standard chromatographic purification.



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Step-by-step experimental workflow for the one-pot reductive amination.

Quantitative Data & Optimization

The choice of reducing agent and conditions drastically impacts the yield and chemoselectivity of the reaction. Table 1 summarizes the performance of various reductive amination systems applied to indanone derivatives. Notably, recent advancements in biocatalysis have introduced engineered ω -Transaminases capable of asymmetric reductive amination of bulky indanones with exceptional enantioselectivity and turnover numbers (TON) .

Table 1: Optimization Parameters for Indanone Reductive Amination

Reducing System	Solvent	Additive / Catalyst	Temp	Typical Yield (%)	Chemoselectivity / Notes
NaBH(OAc) ₃	DCE	AcOH (1.0 eq)	20 °C	85 - 95	Excellent; prevents over-reduction to indanol.
NaBH ₃ CN	MeOH	ZnCl ₂ (Lewis Acid)	20 °C	70 - 85	Good; requires strict pH control. Generates toxic HCN byproducts.
Ti(OPr) ₄ / NaBH ₄	THF / EtOH	Ti(OPr) ₄ (2.0 eq)	0 °C to RT	60 - 80	Moderate; essential for sterically hindered indanones.
ω-Transaminase	Buffer (pH 7.5)	PLP / Isopropylamine	30 °C	> 95	Exceptional (Enantioselective); modern green chemistry alternative.
Mechanochemical	Solvent-Free	NaBH ₃ CN / ZnCl ₂	Ball Mill	80 - 90	High green metrics; used in solid-state rasagiline synthesis.

References

- Mechanism-Guided Computational Design of ω -Transaminase by Reprogramming of High-Energy-Barrier Steps *Angewandte Chemie International Edition*, 2022. URL:[[Link](#)]
- Reductive Amination of Carbonyl C-C Bonds Enables Formal Nitrogen Insertion *Journal of Organic Chemistry*, 2024. URL:[[Link](#)]
- Mechanochemical Reductive Amination of Aldehydes and Ketones: Solid-State Synthesis of the Antiparkinsonian Drugs Rasagiline and Safinamide *ACS Sustainable Chemistry & Engineering*, 2025. URL:[[Link](#)]
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